Scalable synthesis of N-(2-fluorophenyl)-2-methylbenzamide

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Compound of Interest

Compound Name:	*N-(2-fluorophenyl)-2-methylbenzamide*
Cat. No.:	*B326373*

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Application Note: Scalable Process Development for **N-(2-fluorophenyl)-2-methylbenzamide**

Part 1: Executive Summary & Strategic Rationale

Objective: To provide a robust, scalable, and chromatography-free protocol for the synthesis of **N-(2-fluorophenyl)-2-methylbenzamide**. This guide transitions from medicinal chemistry techniques (e.g., HATU/DMF couplings) to process-viable methodologies suitable for multi-gram to kilogram production.

Compound Profile:

- Target: **N-(2-fluorophenyl)-2-methylbenzamide**
- CAS: 364-73-8
- Application: Common intermediate in the synthesis of GABA-A modulators, kinase inhibitors, and agrochemicals.

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- Key Structural Features: Sterically hindered ortho-methyl group; electron-withdrawing ortho-fluorine atom.

Strategic Route Selection: For scalable synthesis, atom economy and cost-efficiency are paramount. We utilize the Acid Chloride Activation pathway.

- Why not HATU/EDC? Peptide coupling reagents are prohibitively expensive at scale and generate complex byproducts requiring chromatography.
- Why Acid Chloride? Thionyl chloride (

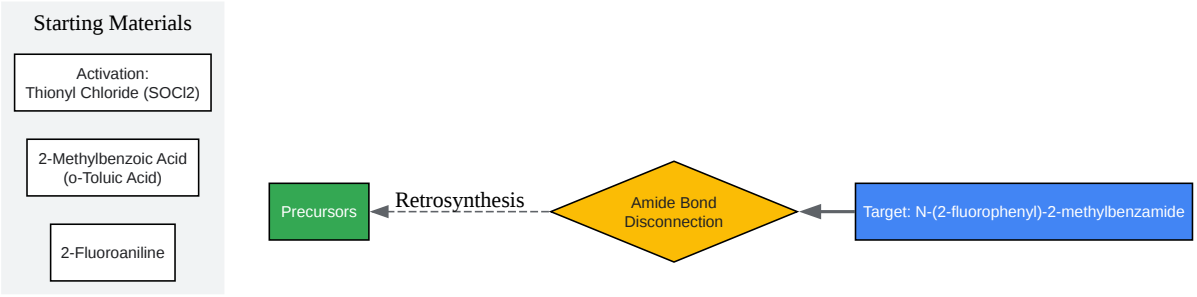
) is inexpensive, the byproduct (

) is gaseous and easily removed, and the resulting amide is stable.
- Solvent Choice:Toluene is selected as the process solvent. It supports high reaction temperatures, allows for azeotropic drying, and facilitates direct crystallization of the product, eliminating the need for solvent swaps.

Part 2: Reaction Engineering & Mechanism

Retrosynthetic Analysis

The disconnection approach focuses on the amide bond, splitting the molecule into the nucleophilic aniline and the electrophilic acyl halide.



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Figure 1: Retrosynthetic strategy isolating the key bond formation.

Reaction Scheme

- Activation: 2-Methylbenzoic acid + $SOCl_2 \xrightarrow{cat. DMF} $ 2-Methylbenzoyl chloride +

  +

- Coupling: 2-Methylbenzoyl chloride + 2-Fluoroaniline $\xrightarrow{Base} $ Product + Salt

Part 3: Detailed Experimental Protocol (100g Scale)

Safety Pre-requisites:

- Thionyl Chloride: Highly corrosive, reacts violently with water. Use a caustic scrubber (NaOH trap) for off-gassing.
- 2-Fluoroaniline: Toxic by inhalation and skin contact.
- Exotherm Control: Amide couplings are exothermic. Active cooling is required.

Step 1: In-Situ Generation of 2-Methylbenzoyl Chloride

Parameter	Specification
Limiting Reagent	2-Methylbenzoic acid (100.0 g, 0.734 mol)
Reagent	Thionyl Chloride (131.0 g, 80 mL, 1.10 mol, 1.5 eq)
Catalyst	DMF (0.5 mL, catalytic)
Solvent	Toluene (Anhydrous, 400 mL)
Temperature	Reflux (approx. 110°C)

Protocol:

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- Charge a 1L 3-neck round-bottom flask (RBF) with 2-methylbenzoic acid and Toluene.
- Equip the flask with a mechanical stirrer, reflux condenser, and an addition funnel. Connect the condenser outlet to a caustic scrubber (10% NaOH).
- Heat the slurry to 50°C.
- Add Thionyl Chloride dropwise over 30 minutes. Note: Gas evolution (

  ,

) will be vigorous.
- Add DMF (catalytic).
- Heat to reflux (110°C) and hold for 2–3 hours. The solution should become clear and homogenous.
- Critical Process Control (IPC): Aliquot 50 µL into MeOH. Analyze by HPLC/TLC. The acid peak should be absent, replaced by the methyl ester (formed by reaction with MeOH).
- Once complete, cool to 50°C.
- Distillation: Apply partial vacuum to distill off excess

  and approximately 100 mL of Toluene. This removes unreacted thionyl chloride which would otherwise consume the amine in the next step.
- Re-dilute with fresh Toluene to the original volume.

Step 2: Amide Coupling

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Parameter	Specification
Substrate	Acid Chloride solution (from Step 1)
Reagent	2-Fluoroaniline (85.6 g, 0.77 mol, 1.05 eq)
Base	Triethylamine ( ) (89.0 g, 0.88 mol, 1.2 eq)
Solvent	Toluene (Existing + 100 mL for amine solution)
Temperature	0°C to Room Temperature (RT)

Protocol:

- In a separate reactor (2L), dissolve 2-Fluoroaniline and Triethylamine in 100 mL Toluene.
- Cool the amine solution to 0–5°C using an ice/water bath.
- Transfer the Acid Chloride solution (from Step 1) to an addition funnel.
- Add the acid chloride solution dropwise to the amine solution, maintaining the internal temperature < 20°C. Caution: Significant Exotherm.
- Once addition is complete, warm to Room Temperature (20–25°C) and stir for 2 hours.
- IPC: Check for disappearance of 2-fluoroaniline by HPLC.

Step 3: Workup and Crystallization

Protocol:

- Quench: Add Water (500 mL) to the reaction mixture. Stir vigorously for 15 minutes to dissolve triethylamine hydrochloride salts.
- Phase Separation: Transfer to a separatory funnel. Discard the lower aqueous phase.
- Wash: Wash the organic (Toluene) phase with:

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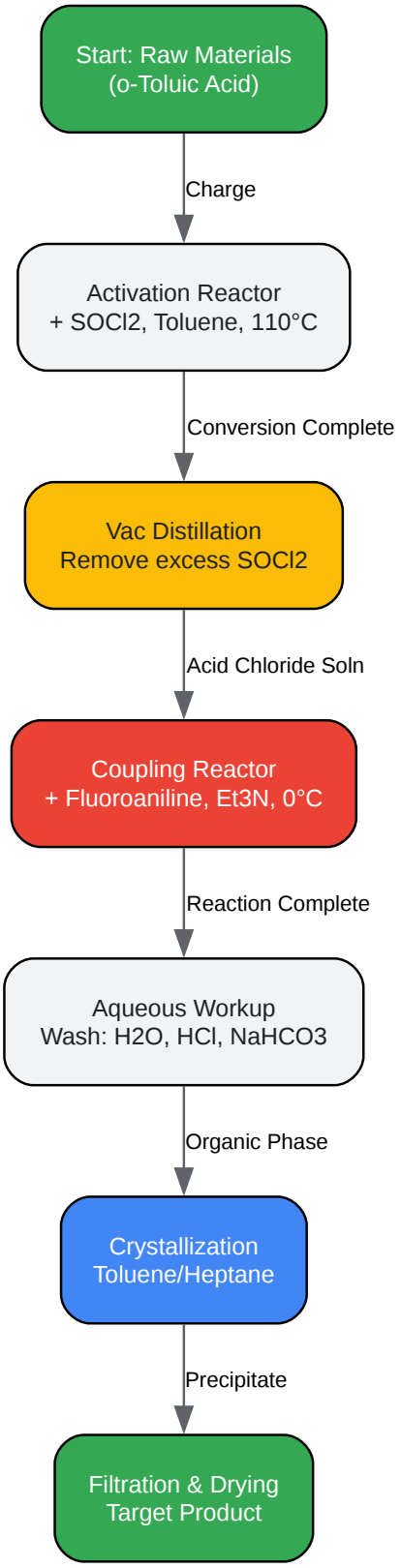
- 1M HCl (300 mL) – Removes unreacted aniline.
- Sat.

  (300 mL) – Removes unreacted acid.
- Brine (300 mL).

- Crystallization:
  - Transfer the organic phase to a clean flask.
  - Heat to 80°C to ensure full solubility.
  - Add n-Heptane (approx. 200–300 mL) slowly as an anti-solvent until the solution turns slightly turbid.
  - Cool slowly to RT, then to 0–5°C. White needles should precipitate.
- Filtration: Filter the solid. Wash the cake with cold 1:1 Toluene/Heptane.
- Drying: Dry in a vacuum oven at 45°C for 12 hours.

Part 4: Process Workflow Visualization

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Figure 2: Step-by-step unit operations for the scalable manufacturing process.

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Part 5: Analytical Specifications & Quality Control

Expected Yield: 85% – 92% Appearance: White to off-white crystalline solid. Melting Point: 138–140°C (Consistent with benzamide analogs).

NMR Characterization Data (Expected):

- 1H NMR (400 MHz, DMSO-d6):

  10.1 (s, 1H, NH), 7.9 (t, 1H, Ar-H), 7.5 (d, 1H, Ar-H), 7.4-7.1 (m, 6H, Ar-H), 2.45 (s, 3H,

).

  - Note: The amide proton (

    10.1) is a diagnostic singlet. The methyl group (

    2.45) confirms the o-toluic moiety.

- 19F NMR: Single peak around -120 to -130 ppm (relative to

).

Troubleshooting Guide:

- Low Yield: Ensure

  is fresh. Old reagent absorbs water, reducing potency. Ensure excess

  is removed before amine addition.

- Color Issues: If the product is yellow/brown, treat the hot toluene solution with activated carbon (Charcoal) prior to crystallization.

- Oiling Out: If product oils out during crystallization, reheat to dissolve and add a seed crystal at the cloud point.

Part 6: References

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- Reaction Mechanism (Schotten-Baumann):
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